

Application Notes and Protocols: Acetyl-ACTH (3-24)

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Compound of Interest

Compound Name: *Acetyl-ACTH (3-24) (human, bovine, rat)*

Cat. No.: *B1495793*

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Introduction

Acetyl-ACTH (3-24) is a synthetic peptide fragment derived from Adrenocorticotrophic hormone (ACTH).[1] ACTH is a crucial component of the hypothalamic-pituitary-adrenal (HPA) axis, primarily responsible for stimulating the adrenal cortex to release glucocorticoids.[2][3] The acetylated (3-24) fragment is a biologically active peptide that acts as an agonist at the melanocortin-1 receptor (MC1R).[4][5] This document provides detailed protocols for the preparation of Acetyl-ACTH (3-24) stock solutions and its application in a cell-based proliferation assay.

Physicochemical and Handling Information

Proper handling and storage of Acetyl-ACTH (3-24) are critical to maintaining its stability and biological activity. The lyophilized powder and reconstituted solutions have specific storage requirements.

Table 1: Quantitative Data for Acetyl-ACTH (3-24)

Parameter	Value	Reference
Molecular Formula	C ₁₂₆ H ₁₉₈ N ₃₈ O ₂₈ S	[6]
Molecular Weight	2725.22 g/mol	[4][6][7]
Appearance	Lyophilized white powder	[8]
Solubility		
Water	Recommended for initial reconstitution	[8][9]
DMSO	Sparingly soluble (1-10 mg/mL)	[10]
PBS (pH 7.2)	Sparingly soluble (1-10 mg/mL)	[10]
Storage (Lyophilized)	-20°C (stable for ≥ 4 years)	[10][11][12]
Storage (Solution)	-80°C (long-term); 2-7 days at 4°C (short-term)	[8][11]

Note: For long-term storage of solutions, the addition of a carrier protein like 0.1% Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA) is recommended to prevent peptide loss due to adsorption to the vial surface. Avoid repeated freeze-thaw cycles.[8]

Protocol: Preparation of Stock Solutions

This protocol details the steps to reconstitute lyophilized Acetyl-ACTH (3-24) to create a high-concentration stock solution, which can be further diluted for experimental use.

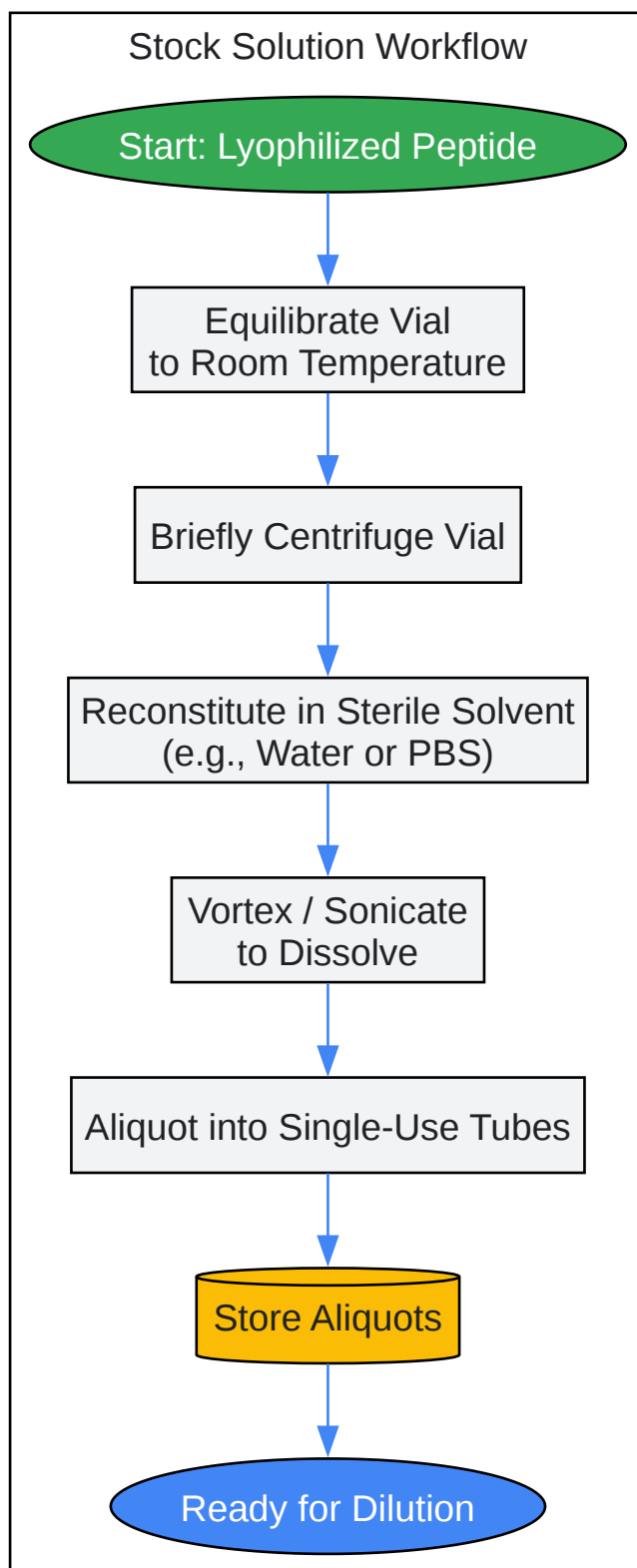
Materials

- Acetyl-ACTH (3-24) lyophilized powder
- Sterile, nuclease-free water or sterile PBS (pH 7.2)
- Sterile, low-protein-binding polypropylene microcentrifuge tubes

- Calibrated micropipettes and sterile tips
- Vortex mixer

Protocol Steps

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial.
- **Centrifugation:** Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- **Reconstitution:**
 - Carefully open the vial.
 - To prepare a 1 mM stock solution, add the appropriate volume of sterile water or PBS. For example, for 1 mg of peptide (MW = 2725.22), add 367 µL of solvent.
 - Calculation: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
 - It is generally recommended to reconstitute lyophilized ACTH peptides in sterile water to a concentration of at least 100 µg/mL.[8]
- **Solubilization:** Gently vortex the vial to ensure the peptide is fully dissolved. If necessary, sonicate briefly in a water bath. Visually inspect the solution to ensure no particulates are present.
- **Aliquoting and Storage:**
 - Aliquot the stock solution into sterile, low-protein-binding polypropylene tubes. Aliquoting in small volumes appropriate for single-use experiments is crucial to avoid repeated freeze-thaw cycles which can degrade the peptide.[8]
 - For long-term storage, store the aliquots at -80°C.[11]
 - For short-term use (2-7 days), aliquots can be stored at 4°C.[8]



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Caption: Workflow for Acetyl-ACTH (3-24) Stock Solution Preparation.

Application Protocol: Cell Proliferation (MTT) Assay

This protocol describes how to use the Acetyl-ACTH (3-24) stock solution to investigate its effect on the proliferation of a relevant cell line (e.g., adrenal cells or melanoma cells expressing MC1R).

Materials

- Cultured cells in appropriate growth medium
- 96-well cell culture plates
- Acetyl-ACTH (3-24) stock solution (prepared as in Section 3.0)
- Serum-free cell culture medium for dilutions
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO (Dimethyl sulfoxide)
- Plate reader capable of measuring absorbance at 570 nm

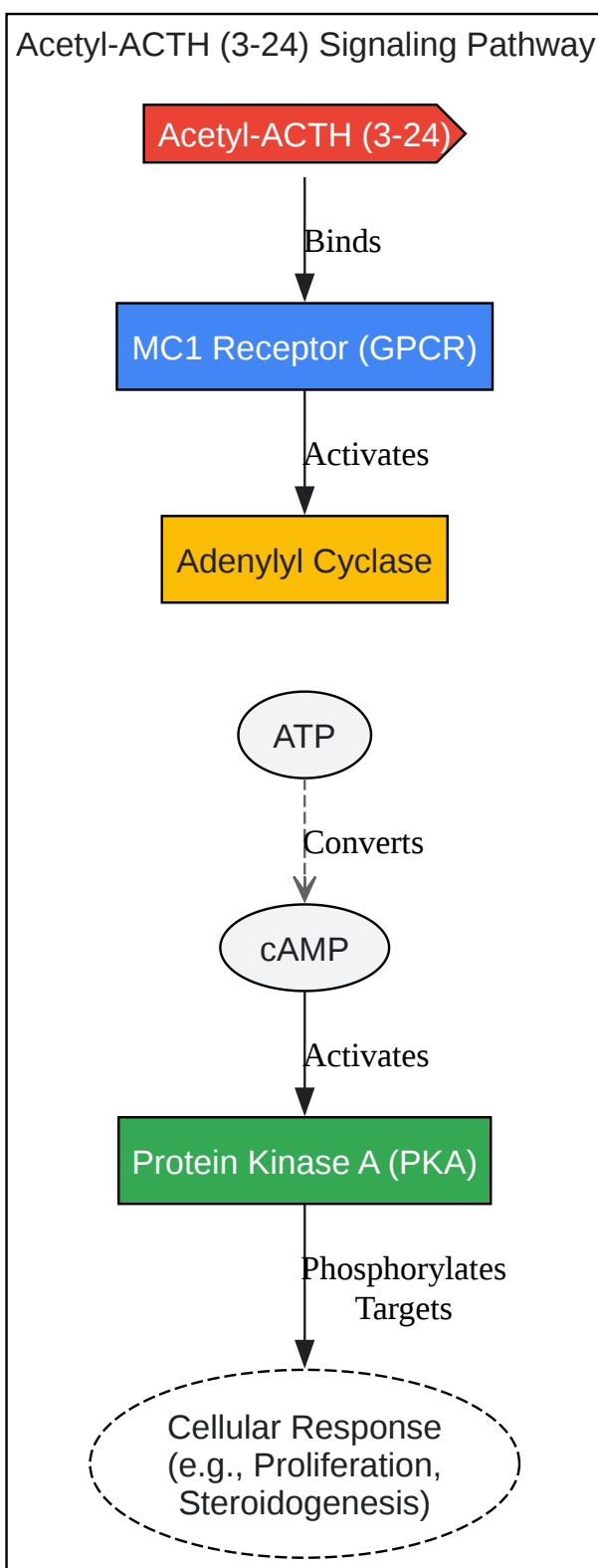
Experimental Protocol

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete growth medium. Incubate for 24 hours at 37°C and 5% CO₂ to allow for cell attachment.
- Preparation of Working Solutions:
 - Thaw an aliquot of the Acetyl-ACTH (3-24) stock solution.
 - Prepare a series of dilutions from the stock solution using serum-free medium to achieve the desired final concentrations for the assay (e.g., ranging from 1 nM to 10 μ M).
- Cell Treatment:
 - Remove the growth medium from the wells.

- Add 100 μ L of the prepared Acetyl-ACTH (3-24) working solutions to the respective wells. Include a "vehicle control" group treated with serum-free medium only.
- Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours) at 37°C and 5% CO₂.
- MTT Assay:
 - After the incubation period, add 10 μ L of MTT solution (5 mg/mL) to each well.
 - Incubate for 3-4 hours at 37°C, allowing viable cells to convert the yellow MTT into purple formazan crystals.
- Formazan Solubilization:
 - Carefully remove the medium containing MTT from each well.
 - Add 100 μ L of DMSO to each well to dissolve the formazan crystals.
 - Gently shake the plate for 10 minutes to ensure complete dissolution.
- Data Acquisition: Measure the absorbance of each well at 570 nm using a microplate reader. The absorbance is directly proportional to the number of viable cells.

Signaling Pathway

ACTH and its fragments typically exert their effects by binding to melanocortin receptors (MCRs), which are G-protein coupled receptors (GPCRs).^[2] The binding of Acetyl-ACTH (3-24) to MC1R activates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP).^{[2][13]} Elevated intracellular cAMP levels activate Protein Kinase A (PKA), which then phosphorylates downstream target proteins, leading to a cellular response such as steroidogenesis or proliferation.^[13]



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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. Adrenocorticotrophic hormone - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [3. Physiology, Adrenocorticotrophic Hormone \(ACTH\) - StatPearls - NCBI Bookshelf](https://www.ncbi.nlm.nih.gov) [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- [4. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [5. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [6. 1815617-99-2 | CAS DataBase](https://chemicalbook.com) [chemicalbook.com]
- [7. 1815617-99-2](https://chembk.com) [chembk.com]
- [8. mybiosource.com](https://mybiosource.com) [mybiosource.com]
- [9. aapep.bocsci.com](https://aapep.bocsci.com) [aapep.bocsci.com]
- [10. caymanchem.com](https://caymanchem.com) [caymanchem.com]
- [11. gentaur.com](https://gentaur.com) [gentaur.com]
- [12. ACTH \(3-24\), human - Elabscience®](https://elabscience.com) [elabscience.com]
- [13. Frontiers | ACTH Action on StAR Biology](https://frontiersin.org) [frontiersin.org]
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